

Application Note: Synthesis and Quantification of Isotopically Labeled γ -Nonalactone

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Compound of Interest

Compound Name: Nonalactone

Cat. No.: B14067577

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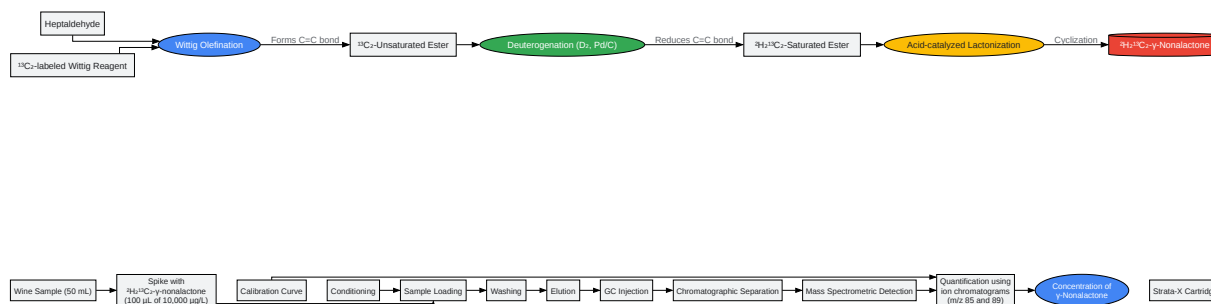
Introduction

γ -**Nonalactone** is a key aroma compound found in various fruits, beverages, and dairy products, imparting a characteristic coconut-like fragrance. Accurate quantification of this compound is crucial in flavor and fragrance research, food quality control, and metabolic studies. The use of a stable isotope-labeled internal standard in conjunction with mass spectrometry is the gold standard for precise and accurate quantification. This application note provides a detailed protocol for the synthesis of a novel isotopically labeled γ -**nonalactone**, $^2\text{H}_2^{13}\text{C}_2$ - γ -**nonalactone**, and its application in a robust Stable Isotope Dilution Assay (SIDA) coupled with Solid Phase Extraction and Gas Chromatography-Mass Spectrometry (SPE-GC-MS) for the quantification of γ -**nonalactone** in complex matrices such as wine.

Synthesis of $^2\text{H}_2^{13}\text{C}_2$ - γ -Nonalactone

The synthesis of the isotopically labeled internal standard, $^2\text{H}_2^{13}\text{C}_2$ - γ -**nonalactone**, is achieved through a two-step process starting from heptaldehyde. The key steps involve a Wittig olefination to introduce the ^{13}C labels, followed by a deuterogenation reaction to introduce the deuterium labels.

Experimental Workflow: Synthesis of $^2\text{H}_2^{13}\text{C}_2$ - γ -Nonalactone



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